

# Application Note: Analysis of Adinazolam by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: Adinazolam

Cat. No.: B1664376

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## Abstract

This application note details a comprehensive protocol for the qualitative and quantitative analysis of **Adinazolam** using Gas Chromatography-Mass Spectrometry (GC-MS).

**Adinazolam** (CAS No. 37115-32-5), a triazolobenzodiazepine, exhibits anxiolytic and antidepressant properties. Due to its potential for abuse and emergence as a designer drug, robust analytical methods are crucial for its detection in forensic toxicology, clinical chemistry, and pharmaceutical quality control. This document provides detailed methodologies for sample preparation from biological matrices, GC-MS instrument parameters, and expected analytical results, including retention time and characteristic mass spectral data.

## Introduction

**Adinazolam**, chemically known as 1-(8-chloro-6-phenyl-4H-[1][2][3]triazolo[4,3-a][1][3]benzodiazepin-1-yl)-N,N-dimethylmethanamine, is a derivative of benzodiazepines. While initially developed for its potential therapeutic effects, it has also been identified in forensic casework. GC-MS is a powerful and widely used technique for the identification and quantification of benzodiazepines in complex matrices due to its high sensitivity and specificity. The electron ionization (EI) mass spectrum provides a reproducible fragmentation pattern that serves as a molecular fingerprint for definitive identification.

## Experimental Protocols

### Sample Preparation: Liquid-Liquid Extraction (LLE) from Whole Blood

This protocol is adapted for the extraction of benzodiazepines from biological fluids.

Reagents and Materials:

- Whole blood sample
- Internal Standard (IS) solution (e.g., Diazepam-d5)
- Carbonate buffer (pH 9.2)
- Diisopropyl ether (or other suitable organic solvent like ethyl acetate)
- Ethyl acetate
- Methanol (HPLC grade)
- Centrifuge tubes
- Vortex mixer
- Nitrogen evaporator

Procedure:

- Pipette 0.5 mL of the whole blood sample into a centrifuge tube.
- Add the internal standard solution.
- To obtain alkaline conditions, add carbonate buffer (pH 9.2).
- Add 2 mL of diisopropyl ether.
- Vortex the mixture for 2 minutes to ensure thorough mixing and extraction.

- Centrifuge at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the dry residue in 100 µL of ethyl acetate. The sample is now ready for GC-MS analysis.

## GC-MS Instrumentation and Conditions

The following parameters are recommended for the analysis of **Adinazolam**. Instrumentation can be adapted based on laboratory availability (e.g., Agilent 5975 Series GC/MSD System or equivalent).

Parameter	Recommended Condition
Gas Chromatograph	
Column	Fused-silica capillary column, e.g., VF-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or similar non-polar column.
Inlet Temperature	260°C
Injection Mode	Splitless (1 µL injection volume)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Temperature Program	Initial temperature of 150°C (hold for 1 min), ramp at 20°C/min to 200°C (hold for 1 min), then ramp at 10°C/min to 285°C (hold for 5 min), and finally ramp at 10°C/min to 310°C (hold for 4 min).
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	250°C
Transfer Line Temp.	285°C
Mass Scan Range	m/z 40-550
Acquisition Mode	Full Scan for qualitative analysis, Selected Ion Monitoring (SIM) for quantitative analysis.

## Data Presentation

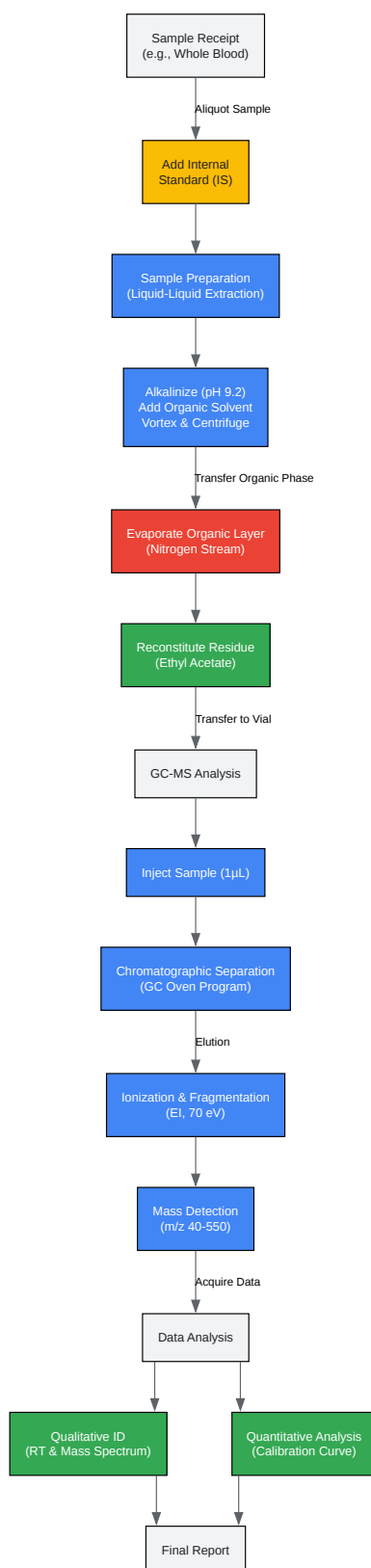
### Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of **Adinazolam**.

Parameter	Value	Reference
Chemical Information		
CAS Number	37115-32-5	The Center for Forensic Science Research & Education
Molecular Formula	C <sub>19</sub> H <sub>18</sub> ClN <sub>5</sub>	World Health Organization
Molecular Weight	351.8 g/mol	World Health Organization
Chromatographic Data		
Retention Time (RT)	~6.04 min	The Center for Forensic Science Research & Education
Kovats Retention Index (RI)	3060 (Standard non-polar column)	PubChem
Mass Spectrometry Data (EI)		
Molecular Ion [M] <sup>+</sup>	m/z 351	Inferred from molecular weight
Base Peak	m/z 58	Inferred from typical fragmentation of similar compounds
Key Fragment Ions (m/z)	44, 70, 241, 307, 351	Inferred from typical fragmentation patterns of benzodiazepines
Validation Data		
Limit of Detection (LOD)	0.02 - 0.53 ng/mL (General benzodiazepine method)	Application of GC-MS/MS technique for the determination of benzodiazepines in blood samples
Limit of Quantification (LOQ)	1 - 2 ng/mL (General benzodiazepine method)	Application of GC-MS/MS technique for the determination of benzodiazepines in blood samples

Note: The mass spectrometry data for **Adinazolam** is available in the SWGDRUG and the Maurer, Meyer, Pflieger, Weber (MMPW) mass spectral libraries. It is recommended to compare acquired spectra with a traceable reference standard or a validated library entry for positive identification.

## Experimental Workflow Diagram



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